Technical Guide: Solubility & Purification of 2-(2-Methoxyethoxy)ethanamine Oxalate

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Compound of Interest	
Compound Name:	*2-(2-Methoxyethoxy)ethanamine oxalate*
Cat. No.:	*B13102786*

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Executive Summary

Compound: **2-(2-Methoxyethoxy)ethanamine Oxalate** Synonyms: mPEG2-amine oxalate, Diethylene glycol methyl ether amine oxalate CAS (Free Amine): 31576-51-9 | CAS (Salt): Not widely listed (custom synthesis intermediate) Role: Stable solid intermediate for Antibody-Drug Conjugate (ADC) and PROTAC linkers.

2-(2-Methoxyethoxy)ethanamine is a liquid PEG-linker used to enhance the water solubility of small molecule drugs. The oxalate salt form is critical for purification and storage, converting the hygroscopic liquid amine into a stable, crystalline solid. This guide details its solubility behavior, driven by the competition between the hydrophilic PEG backbone and the high lattice energy of the oxalate anion.

Physicochemical Basis of Solubility

The solubility of this salt is governed by three competing molecular forces:

- Ionic Lattice Energy (High): The electrostatic interaction between the protonated amine (

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) and the oxalate anion (

or

) drives the compound toward the solid state. This force resists dissolution in non-polar solvents.

- PEG Hydrophilicity: The ether oxygens in the diethylene glycol chain (

) act as hydrogen bond acceptors, promoting high solubility in water and chlorinated solvents (DCM, Chloroform).

- Lipophilicity (Low): The short carbon chain lacks sufficient hydrophobic bulk to interact favorably with aliphatic hydrocarbons (Hexane, Heptane).

Implication for Researchers: The oxalate salt breaks the "like dissolves like" rule of the free amine. While the free amine is miscible with Toluene and DCM, the oxalate salt precipitates from these non-polar environments, a property exploited for purification.

Solubility Profile in Organic Solvents

The following data categorizes solvents based on their interaction with the oxalate salt.

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Solvent Class	Specific Solvents	Solubility Status	Application
Polar Protic	Water, Methanol	Highly Soluble	Dissolution for analysis (NMR, HPLC).
Polar Protic	Ethanol (Hot)	Soluble	Primary solvent for recrystallization.
Polar Protic	Ethanol (Cold), Isopropanol	Sparingly Soluble	Crystallization medium; solubility decreases sharply with temperature.
Chlorinated	Dichloromethane (DCM), Chloroform	Moderate / Gummy	Avoid. PEG chain attracts solvent, but salt lattice resists. Often results in oils/gels.
Polar Aprotic	DMSO, DMF	Soluble	Good for chemical reactions, difficult to remove.
Non-Polar	Diethyl Ether, MTBE, Hexane, Toluene	Insoluble	Anti-solvents. Used to crash out the salt from alcoholic solutions.

Experimental Protocols

Protocol A: Gravimetric Solubility Determination

Use this "Self-Validating" protocol to determine exact saturation limits in a specific solvent.

- Preparation: Dry a 20 mL scintillation vial and weigh it (

).

- Saturation: Add 100 mg of oxalate salt to the vial. Add 1.0 mL of the target solvent.

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- Equilibration: Vortex for 5 minutes. If fully dissolved, add more solid until a precipitate persists.
- Temperature Control: Incubate at 25°C for 4 hours with agitation.
- Filtration: Filter the supernatant through a 0.22 µm PTFE syringe filter into a pre-weighed vessel (

).
- Evaporation: Evaporate solvent under vacuum (Rotavap or N2 stream) until mass is constant.
- Calculation: Weigh the dried residue (

).

Protocol B: Purification via Recrystallization

This is the industry-standard method to purify the liquid amine from crude reaction mixtures.

- Dissolution: Dissolve crude 2-(2-Methoxyethoxy)ethanamine in a minimum volume of hot Ethanol (60°C).
- Salt Formation: Add 1.0 equivalent of Oxalic Acid (dissolved in hot Ethanol) dropwise.
- Nucleation: Allow the solution to cool to room temperature slowly. White crystals should form.
- Precipitation (Anti-solvent): If no crystals form, cool to 4°C and add Diethyl Ether or MTBE dropwise until turbidity persists.
- Isolation: Filter the solid under vacuum. Wash the cake with cold Ether.
- Drying: Dry in a vacuum oven at 40°C to remove residual solvent.

Visualization of Workflows

Figure 1: Solubility Determination Workflow

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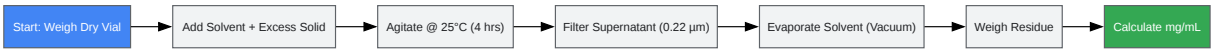

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Caption: Step-by-step gravimetric workflow for determining saturation solubility.

Figure 2: Purification Logic (Recrystallization)

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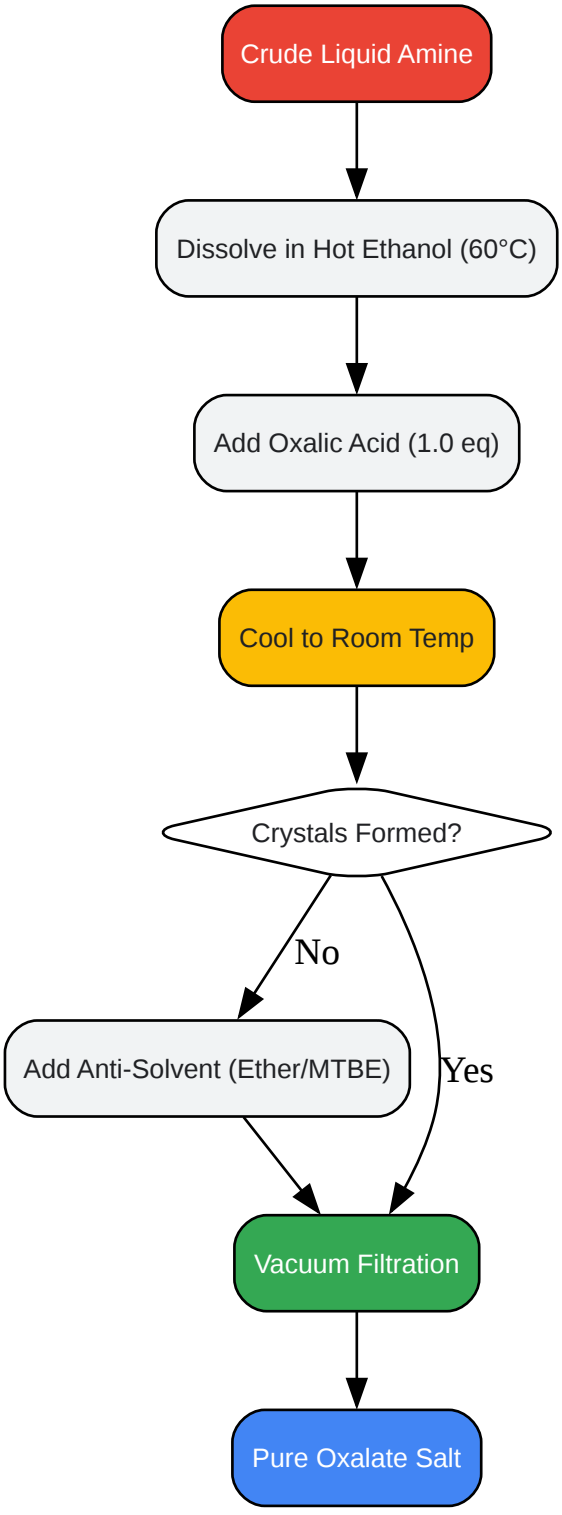

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Caption: Decision tree for the purification of mPEG2-amine via oxalate salt precipitation.

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Sources

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